

Application Notes and Protocols: Preparation of Crocin IV Stock Solution

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Compound of Interest

Compound Name: Crocin IV (Standard)

Cat. No.: B1263134

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Abstract

Crocin IV, a water-soluble carotenoid pigment found in saffron and gardenia, is a subject of growing interest in biomedical research due to its potent antioxidant, anti-inflammatory, and neuroprotective properties.[1] Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of Crocin IV stock solutions and summarizes its key biological activities to guide researchers in their experimental design.

Quantitative Data Summary

The following table summarizes the key quantitative data for Crocin IV, including solubility in common laboratory solvents and recommended storage conditions for both the solid compound and prepared stock solutions.

Parameter	Value & Conditions	Source(s)
Molecular Formula	C ₄₄ H ₆₄ O ₂₄	[2]
Molecular Weight	976.96 g/mol	[2]
Physical Appearance	Reddish-brown solid/powder	[2][3]
Solubility	DMSO: ≥ 1.25 mg/mL; up to 100 mg/mL for general crocin has been reported. Sonication is recommended.	
Water: Soluble in warm or hot water.		
Ethanol: Slightly soluble.		
Oils: Insoluble.		
In Vivo Formulation (Suspension): 1.25 mg/mL in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. Requires sonication.		
In Vivo Formulation (Clear Solution): ≥ 1.25 mg/mL in 10% DMSO, 90% (20% SBE-β-CD in Saline).		
Storage (Solid Form)	Store at 2-8°C or -20°C. Keep tightly sealed in a dry, well-ventilated area. Protect from light and moisture.	
Storage (Stock Solution)	-80°C: Up to 6 months.	
-20°C: Up to 1 month.		
Note: Protect from light and avoid repeated freeze-thaw cycles by preparing aliquots.		

Experimental Protocol: Preparation of a 10 mM Crocin IV Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Crocin IV in dimethyl sulfoxide (DMSO). Adjust the mass and volume as needed for different concentrations.

Materials and Equipment

- Crocin IV powder (purity $\geq 98\%$)
- Anhydrous or molecular biology grade DMSO
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Safety Precautions

- Perform all weighing and solution preparation steps in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for Crocin IV before handling.
- DMSO is a potent solvent and can facilitate the absorption of substances through the skin. Handle with care and appropriate PPE.

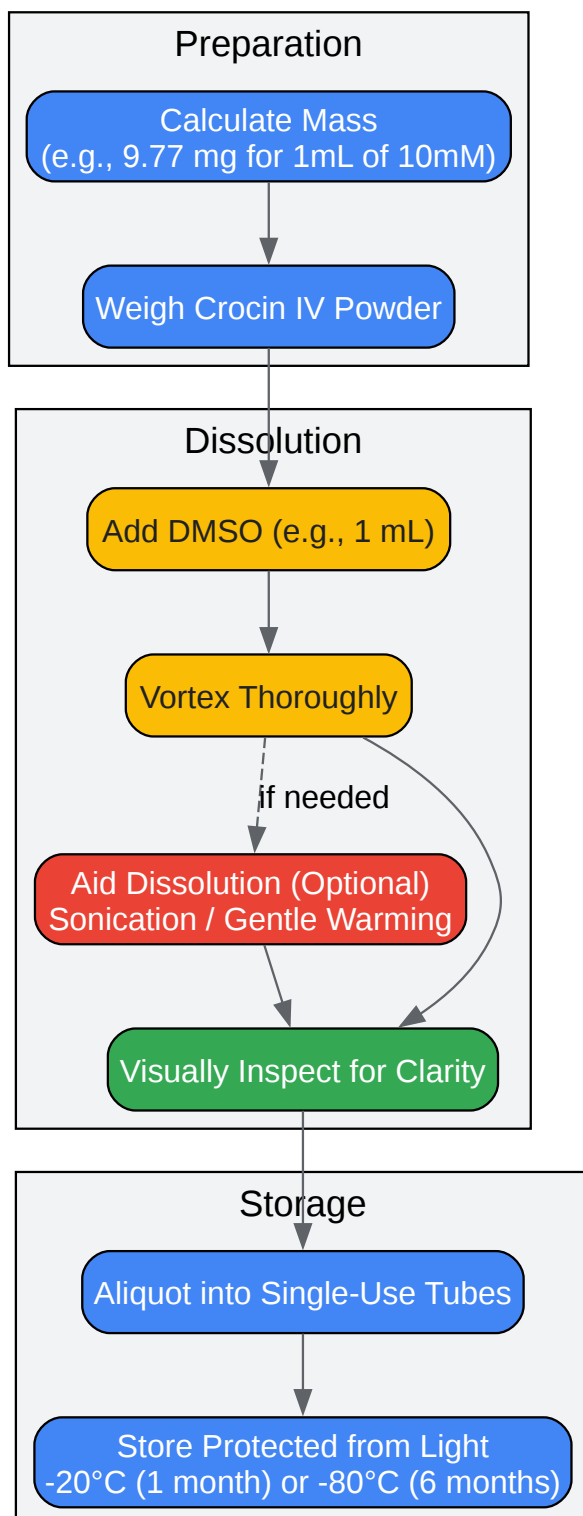
Step-by-Step Procedure

- Pre-Weighing Preparation: Bring the Crocin IV powder container to room temperature before opening to prevent condensation of moisture.
- Calculation: Calculate the mass of Crocin IV required. For 1 mL of a 10 mM stock solution:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 976.96 \text{ g/mol} = 9.77 \text{ mg}$
- Weighing: Carefully weigh 9.77 mg of Crocin IV powder and place it into a sterile microcentrifuge tube or amber vial.
- Dissolution:
 - Add 1 mL of DMSO to the vial containing the Crocin IV powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - If the compound does not fully dissolve, use a water bath sonicator for 5-10 minutes. Gentle warming (to 37°C) can also aid dissolution, but avoid excessive heat as crocins can be sensitive to high temperatures.
 - Visually inspect the solution against a light source to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots protected from light at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for preparing a Crocin IV stock solution.

Workflow for Crocin IV Stock Solution Preparation



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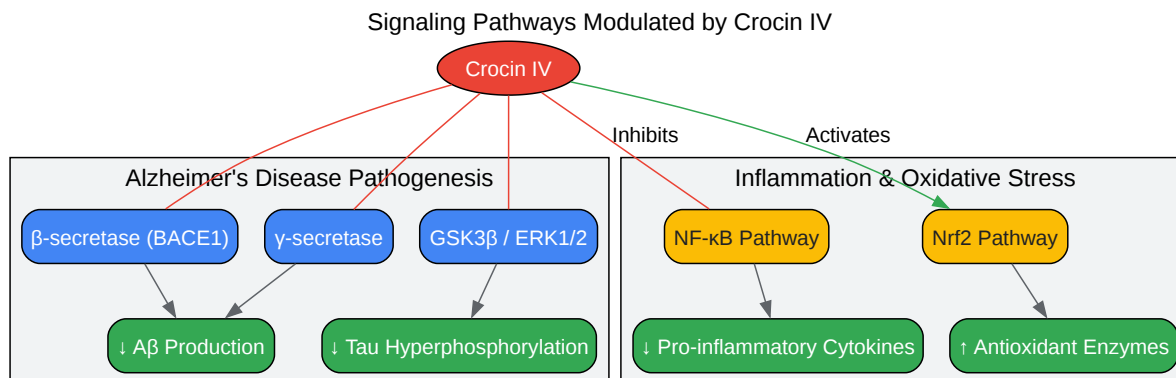
Caption: A flowchart detailing the key steps for preparing Crocin IV stock solution.

Associated Signaling Pathways

Crocin IV and related crocins exert their biological effects by modulating multiple intracellular signaling pathways. Understanding these mechanisms is crucial for interpreting experimental data. Crocins have been shown to influence pathways involved in neurodegeneration, inflammation, and cancer.

Key modulated pathways include:

- **Neuroprotection:** Crocin IV has been shown to affect the amyloidogenic pathway in Alzheimer's disease models by reducing the activity of β -secretase (BACE1) and γ -secretase complexes. It also reduces tau hyperphosphorylation by inhibiting the activity of GSK3 β and ERK1/2 kinases.
- **Anti-inflammatory and Antioxidant Response:** Crocins can inhibit the pro-inflammatory NF- κ B pathway and activate the cytoprotective Nrf2 signaling pathway, which upregulates endogenous antioxidant enzymes.
- **Cell Survival and Proliferation:** The PI3K/AKT/mTOR pathway, a central regulator of cell growth and survival, is significantly modulated by crocins in various cell types, often in a context-dependent manner (activation or suppression).



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Caption: Key signaling pathways affected by Crocin IV in disease models.

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